

Introduction: A Versatile Halogenated Pyridine Intermediate

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Compound of Interest

Compound Name: 2,6-Dichloro-3-methylpyridine

CAS No.: 58584-94-4

Cat. No.: B1299082

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2,6-Dichloro-3-methylpyridine (CAS No. 58584-94-4) is a halogenated pyridine derivative that serves as a crucial and versatile intermediate in the synthesis of complex organic molecules.^{[1][2]} Its strategic placement of two chlorine atoms and a methyl group on the pyridine scaffold offers multiple reaction sites for derivatization, making it a valuable building block in the fields of pharmaceuticals, agrochemicals, and dyestuffs.^{[1][3]} The two chlorine atoms, positioned at the electrophilic 2- and 6-positions of the pyridine ring, exhibit differential reactivity, allowing for selective and controlled nucleophilic substitution. This property is particularly advantageous in multi-step syntheses where regioselectivity is paramount for achieving the desired molecular architecture. This guide provides a comprehensive overview of the core physical properties, synthesis, purification, and chemical utility of **2,6-Dichloro-3-methylpyridine**, offering field-proven insights for its effective application in research and development.

Physicochemical Properties

2,6-Dichloro-3-methylpyridine is an off-white to yellow crystalline solid at room temperature. Its physical and chemical identifiers are critical for proper handling, characterization, and regulatory compliance. The key properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	58584-94-4	[1][2][3]
Molecular Formula	C ₆ H ₅ Cl ₂ N	[3][4]
Molecular Weight	162.02 g/mol	[1]
Appearance	Off-white to yellow powder or crystals	
Melting Point	51.5-52.5 °C	[1][3][5]
Boiling Point	233.0 °C at 760 mmHg 110-116 °C at 12 Torr	[3][6]
Density	~1.3 g/cm ³	[3][6]
Solubility	Slightly soluble in water. Soluble in solvents like dichloromethane, chlorobenzene, and hexane.	[1]
InChI Key	KNIKCOPEHZTQJV-UHFFFAOYSA-N	
Canonical SMILES	<chem>CC1=C(C=CC(=N1)Cl)Cl</chem>	[4]

Synthesis and Purification

The synthesis of **2,6-dichloro-3-methylpyridine** is most effectively achieved through the chlorination of a pyridine-N-oxide precursor. This strategy leverages the activation of the pyridine ring by the N-oxide functionality to facilitate chlorination at the 2- and 6-positions. A well-documented method involves the reaction of a substituted pyridine-N-oxide with a strong chlorinating agent like o-phthaloyl dichloride in the presence of a base.[1][7]

Detailed Synthesis Protocol

This protocol is based on a patented and literature-described procedure for the synthesis of dichloropyridine derivatives.[7][8]

Step 1: Reaction Setup

- Equip a dry, three-necked, round-bottomed flask with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel.
- Under a nitrogen atmosphere, charge the flask with 2-chloro-5-methylpyridine-N-oxide (35.9 g, 0.25 mol) and chlorobenzene (200 mL).[8]

Step 2: Chlorination Reaction

- Prepare a solution of o-phthaloyl dichloride (101.5 g, 0.50 mol) in chlorobenzene (50 mL) and add it to the dropping funnel.[8]
- Add the o-phthaloyl dichloride solution dropwise to the stirred reaction mixture over 30 minutes.[8]
- Following the addition, add triethylamine (50.6 g, 0.50 mol) to the reaction mixture.[8]
- Heat the mixture to reflux and maintain this temperature for 12 hours, monitoring the reaction progress by a suitable technique (e.g., TLC or GC).[8]

Step 3: Workup and Isolation

- After cooling to room temperature, a precipitate will have formed. Isolate the solid by filtration and wash the filter cake with dichloromethane (50 mL).[8]
- Combine the filtrates and remove the solvents (chlorobenzene and dichloromethane) by distillation under reduced pressure.[8]

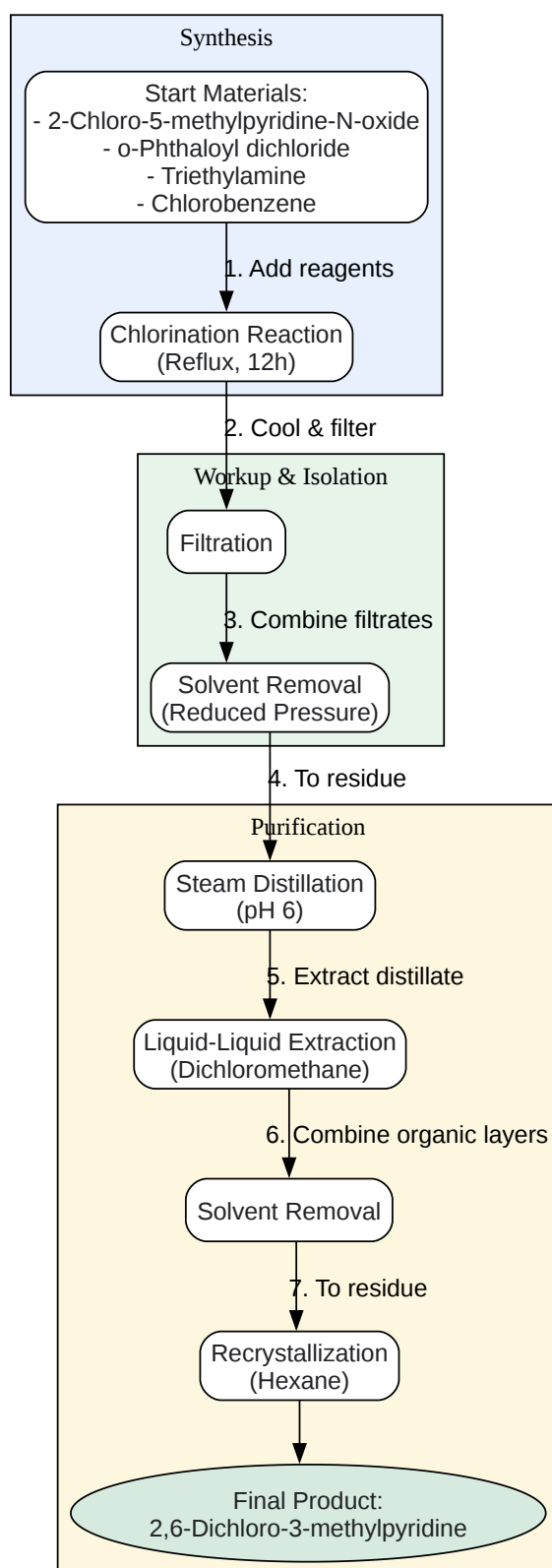
Step 4: Purification

- The crude residue is subjected to steam distillation. During this process, maintain the pH of the mixture at 6 by the portion-wise addition of a 45% sodium hydroxide solution.[7][8]
- Collect the distillate and extract it three times with dichloromethane (100 mL each).[8]
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and remove the dichloromethane by distillation.[8]

- The resulting crude product is further purified by recrystallization from hexane to yield pure **2,6-dichloro-3-methylpyridine** (yields reported around 68%).^[7]^[8]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification process.



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Caption: Reactivity map showing key sites for synthetic modification of **2,6-Dichloro-3-methylpyridine**.

Safety and Handling

2,6-Dichloro-3-methylpyridine is classified as a hazardous substance and must be handled with appropriate precautions in a laboratory or industrial setting.

- GHS Hazard Statements:
 - H302: Harmful if swallowed. [4] * H315: Causes skin irritation. [4] * H319: Causes serious eye irritation. [4] * H335: May cause respiratory irritation. [4] * Personal Protective Equipment (PPE): When handling this compound, personnel should wear safety goggles or a face shield, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of dust or vapors. * Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents. It is recommended to store under an inert atmosphere (nitrogen or argon) at 2-8°C. [1] * Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not allow the material to enter sewer systems or waterways.

Conclusion

2,6-Dichloro-3-methylpyridine is a synthetically valuable intermediate whose utility is rooted in the distinct chemical environment of its substituents. The well-defined physical properties, established synthesis protocol, and predictable reactivity make it a reliable building block for chemists in pharmaceutical and materials science. While direct spectroscopic data is not broadly published, its characterization is straightforward using standard analytical techniques. A thorough understanding of its properties and reactivity, as outlined in this guide, is essential for leveraging this compound to its full potential in the development of novel and complex molecular targets.

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